

Pierreione B CAS number and molecular weight

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Compound of Interest

Compound Name: *Pierreione B*

Cat. No.: *B1180610*

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An In-depth Technical Guide to **Pierreione B**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current knowledge on **Pierreione B**, a pyranoisoflavone isolated from *Antheroporum pierrei*. The document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the scientific details and potential applications of this natural compound.

Physicochemical and Biological Data

Pierreione B is a natural product with demonstrated selectivity for solid tumors, accompanied by minimal cytotoxicity, making it a compound of interest for further investigation in cancer research.^[1]

| Parameter | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 1292766-21-2 | |
| Molecular Formula | C ₂₆ H ₂₈ O ₇ | |
| Molecular Weight | 452.496 g/mol | |
| Biological Source | <i>Antheroporum pierrei</i> | [1] |
| Reported Activity | Solid tumor selectivity with minimal cytotoxicity | [1] |

Experimental Protocols

While specific, detailed experimental protocols for the isolation and characterization of **Pierreione B** are outlined in the primary literature, this section provides a general methodology for assessing the cytotoxic activity of natural compounds like **Pierreione B**, based on standard cell viability assays.

General Cytotoxicity Assessment via MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present.

Materials:

- Human cancer cell lines (e.g., solid tumor lines and leukemia lines for comparison)
- Normal (non-cancerous) cell lines
- **Pierreione B** (dissolved in a suitable solvent, e.g., DMSO)
- Dulbecco's Modified Eagle's Medium (DMEM) or other appropriate cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- CO2 incubator

Procedure:

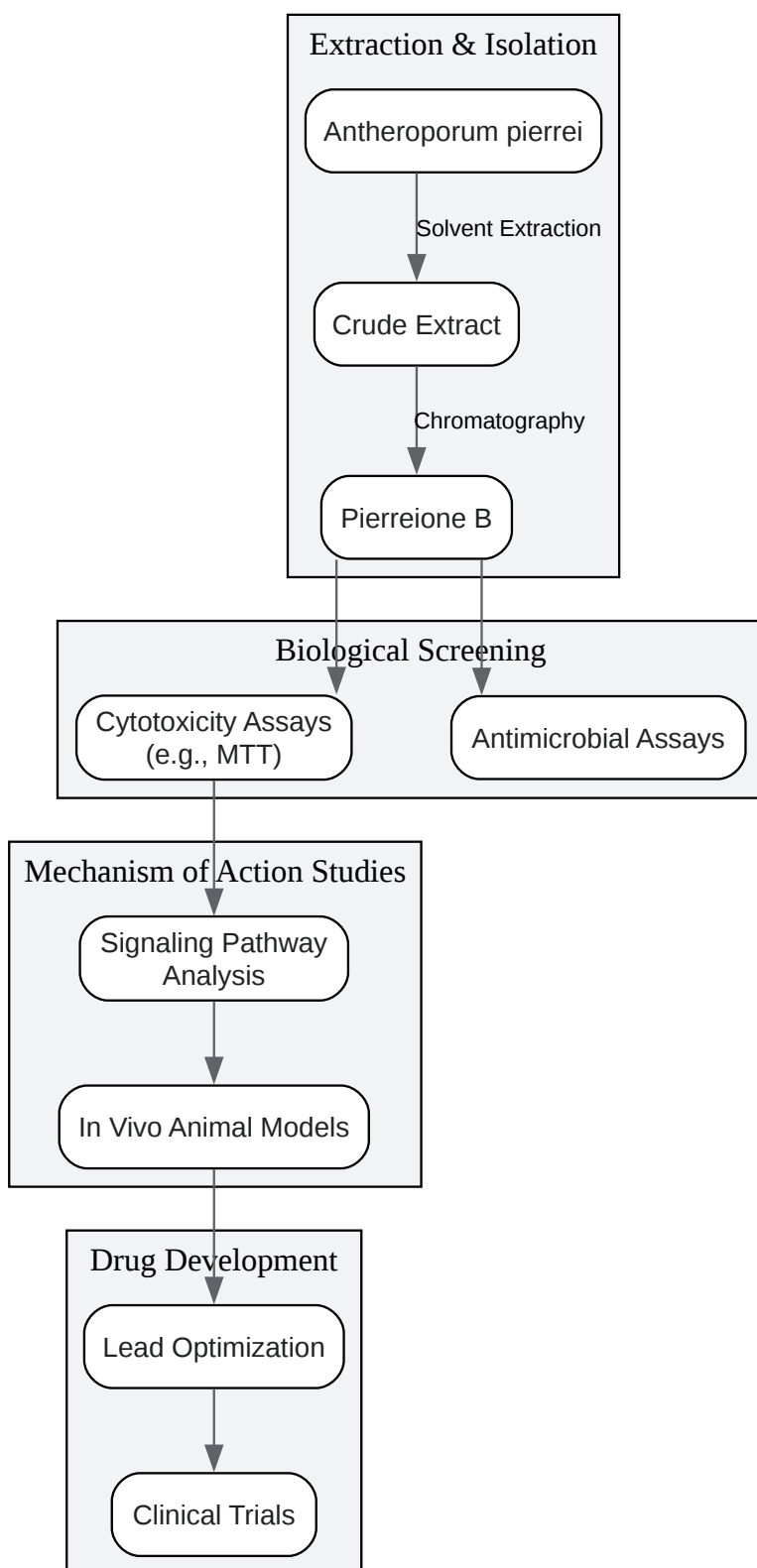
- **Cell Seeding:** Seed the cells in 96-well plates at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified

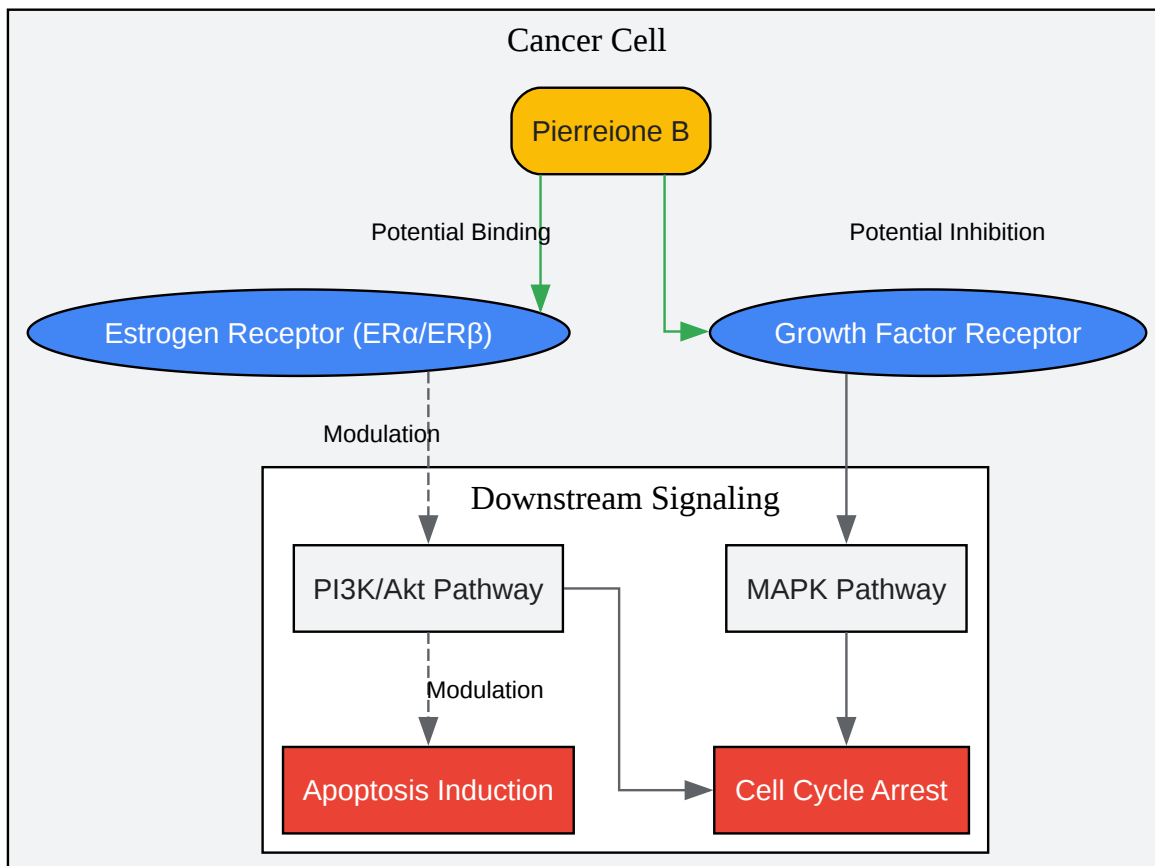
atmosphere with 5% CO₂ to allow for cell attachment.

- **Compound Treatment:** Prepare serial dilutions of **Pierreione B** in culture medium. After 24 hours of incubation, remove the medium from the wells and add 100 µL of the medium containing different concentrations of **Pierreione B**. Include a vehicle control (medium with the same concentration of DMSO used to dissolve the compound) and a positive control (a known cytotoxic agent).
- **Incubation:** Incubate the plates for 48-72 hours at 37°C in a 5% CO₂ incubator.
- **MTT Addition:** After the incubation period, add 20 µL of MTT solution to each well and incubate for another 4 hours.
- **Formazan Solubilization:** Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated as: (Absorbance of treated cells / Absorbance of control cells) x 100. The IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) can be determined by plotting a dose-response curve.

Hypothetical Signaling Pathway and Experimental Workflow

Given the limited specific research on **Pierreione B**'s mechanism of action, the following diagrams illustrate a potential signaling pathway based on the known activities of the broader class of isoflavonoids and a general experimental workflow for its study.





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References

- 1. Pierreiones A–D, Solid Tumor Selective Pyranoisoflavones and Other Cytotoxic Constituents from *Antheroporum pierrei* - PMC [pmc.ncbi.nlm.nih.gov]
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